Unveiling the Molecular Architecture of Vineridine: A Spectroscopic Guide

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Compound of Interest

Compound Name:	*Vineridine*
CAS No.:	*3489-06-3*
Cat. No.:	*B1597409*

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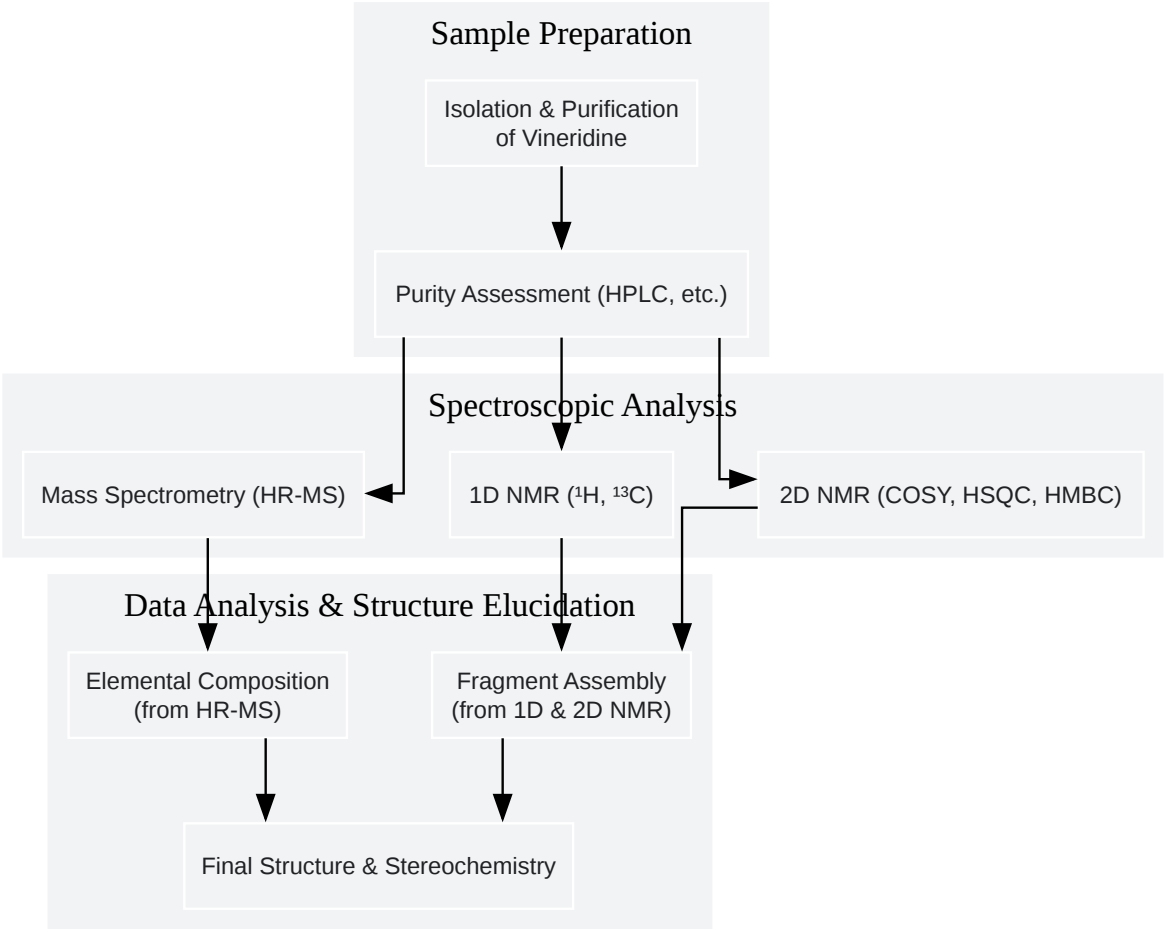
[City, State] – **Vineridine**, a monoterpenoid indole alkaloid first isolated from Vinca erecta in 1966, holds potential for further investigation in drug discovery due to its biological activities.[1] This technical guide provides a comprehensive overview of the spectroscopic data essential for the identification and characterization of **vineridine**, catering to researchers, scientists, and professionals in drug development. The structural elucidation of this complex molecule relies primarily on the synergistic application of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Foundational Spectroscopic Principles for Vineridine Analysis

The structural complexity of **vineridine**, a member of the Vinca alkaloid family, necessitates a multi-faceted analytical approach.[1] High-resolution mass spectrometry provides the elemental composition, while a suite of one- and two-dimensional NMR experiments reveals the intricate connectivity and stereochemistry of the molecule.

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Experimental Workflow for Spectroscopic Analysis of **Vineridine**



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Caption: Workflow for the spectroscopic analysis of **vineridine**.

Mass Spectrometry: Deciphering the Elemental Composition and Fragmentation

High-resolution mass spectrometry is the first crucial step in the analysis of **vineridine**, confirming its molecular formula as $C_{22}H_{26}N_2O_5$ and a molecular weight of 398.45 g/mol .[2][3] Electron Ionization (EI) is a common technique for inducing fragmentation, providing valuable structural clues.

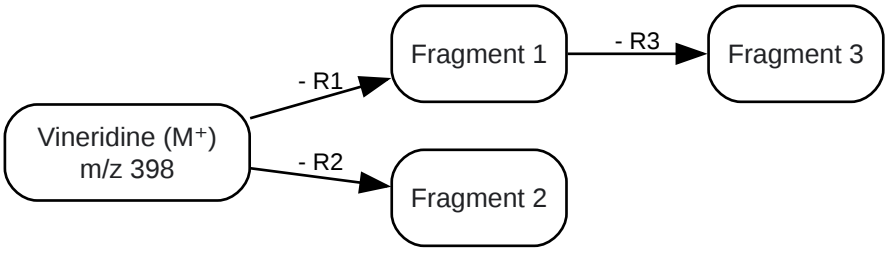
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Table 1: Key Mass Spectrometry Data for **Vineridine**

Parameter	Value	Reference
Molecular Formula	$C_{22}H_{26}N_2O_5$	[2][3]
Molecular Weight	398.45 g/mol	[2][3]
Monoisotopic Mass	398.184172 u	[2]

The fragmentation pattern of **vineridine** in EI-MS is characteristic of indole alkaloids. The molecular ion peak (M^+) is typically observed, and subsequent fragmentation often involves the cleavage of bonds within the complex ring system. Understanding these fragmentation pathways is key to confirming the core structure.

Proposed Mass Spectrometry Fragmentation Pathway



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Caption: A generalized fragmentation pathway for **vineridine** in EI-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy provides the detailed atomic-level information required to piece together the structure of **vineridine**. A combination of ^{1}H NMR, ^{13}C NMR, and two-dimensional techniques like COSY, HSQC, and HMBC is essential for unambiguous assignment of all proton and carbon signals.

^{1}H NMR Spectroscopy

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The ^{1}H NMR spectrum of **vineridine** displays a range of signals corresponding to aromatic, olefinic, aliphatic, and methoxy protons. The chemical shifts and coupling constants provide information about the electronic environment and connectivity of the protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of distinct carbon environments in the molecule. The chemical shifts indicate the types of carbon atoms present (e.g., carbonyl, aromatic, aliphatic).

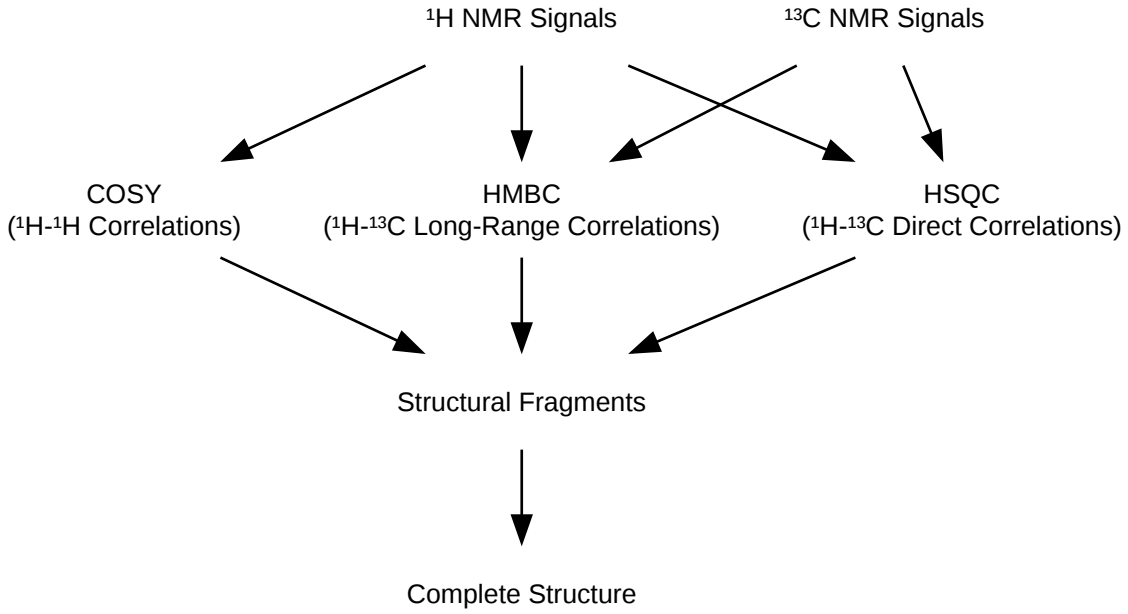
2D NMR Spectroscopy: Connecting the Pieces

Two-dimensional NMR experiments are indispensable for assembling the molecular structure from the individual proton and carbon signals.

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other, revealing the spin systems within the molecule.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, which is crucial for connecting different fragments of the molecule.

Logical Flow of 2D NMR Data Interpretation

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Caption: Interpretation logic for 2D NMR data in structure elucidation.

Experimental Protocols

NMR Sample Preparation

- Accurately weigh approximately 5-10 mg of purified **vineridine**.
- Dissolve the sample in a suitable deuterated solvent (e.g., $CDCl_3$, Methanol-d_4) in a 5 mm NMR tube.
- Ensure complete dissolution to obtain a clear, homogeneous solution.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), for chemical shift calibration.

Mass Spectrometry Sample Preparation

- Prepare a dilute solution of purified **vineridine** in a volatile organic solvent (e.g., methanol, acetonitrile).

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- For electrospray ionization (ESI), the concentration should be in the low µg/mL to ng/mL range.
- For electron ionization (EI), the sample is typically introduced via a direct insertion probe or as the effluent from a gas chromatograph.

Conclusion

The spectroscopic characterization of **vineridine** through a combination of mass spectrometry and advanced NMR techniques provides a definitive blueprint of its molecular structure. This detailed understanding is fundamental for any further research into its pharmacological properties and potential applications in medicine. The data and methodologies presented in this guide serve as a valuable resource for scientists working on the analysis of complex natural products.

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